

Gold-198 (^{198}Au): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Gold-198

Cat. No.: B156924

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **Gold-198** (^{198}Au), a significant radionuclide with applications in medicine and research. The information is presented to support advanced research and development activities.

Physical Properties

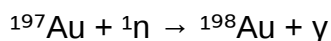
Gold-198 is a synthetic radioisotope of gold. Its key physical characteristics are summarized in the table below, providing essential data for dosimetry, shielding, and experimental design.

Property	Value
Half-life	2.6946 days[1]
Decay Mode	Beta-minus (β^-) and Gamma (γ)[2][3]
Daughter Nuclide	Mercury-198 (^{198}Hg) (Stable)[2][3]
Beta Decay Energy ($E_{\beta\text{max}}$)	0.961 MeV[1]
Gamma Decay Energy	0.412 MeV (most prominent)[1]
Atomic Mass	197.9682437 Da[1]
Spin	2-[1]

Production

The primary method for producing **Gold-198** is through neutron activation of the stable isotope Gold-197 (^{197}Au). This process typically occurs in a nuclear reactor.[2][4]

The nuclear reaction is as follows:



This reaction involves the capture of a thermal neutron by the ^{197}Au nucleus, resulting in the formation of ^{198}Au in an excited state, which then de-excites by emitting a gamma ray.

Chemical Properties and Compounds

Gold-198 exhibits the chemical behavior of gold. In research and medical applications, it is often used in the form of nanoparticles or colloidal solutions.[2][5] The preparation of these forms is a critical aspect of its use in targeted radionuclide therapy and as a tracer.

Elemental gold is resistant to most acids but dissolves in aqua regia (a mixture of nitric acid and hydrochloric acid).[1] This property is utilized in the initial processing of reactor-irradiated gold targets.

Radiopharmaceuticals: **Gold-198** is a component of various radiopharmaceuticals, most notably as colloidal ^{198}Au for brachytherapy.[6] Research is actively exploring the use of ^{198}Au nanoparticles for targeted cancer therapy.[7] These nanoparticles can be functionalized with targeting ligands to enhance their accumulation in tumor tissues.

Experimental Protocols

Synthesis of Gold-198 Nanoparticles (Citrate Reduction Method)

This protocol describes a common method for synthesizing **Gold-198** nanoparticles from a chloroauric acid precursor.

Materials:

- Irradiated Gold-197 foil (now **Gold-198**)

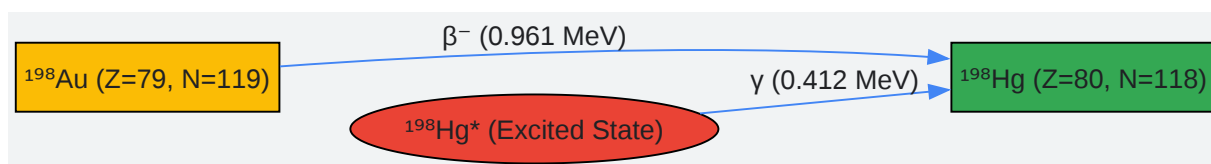
- Aqua regia (3:1 mixture of concentrated HCl and HNO₃)
- Sodium citrate solution
- Deionized water
- Heating mantle and reflux condenser

Procedure:

- Dissolution of Activated Gold: Dissolve the neutron-activated **Gold-198** foil in aqua regia under controlled heating. This converts the metallic gold into chloroauric acid (HAu¹⁹⁸Cl₄).[\[1\]](#)
[\[8\]](#)
- Preparation of Chloroauric Acid Solution: Repeatedly heat and evaporate the solution with the addition of hydrochloric acid to remove residual nitric acid, yielding a purified HAu¹⁹⁸Cl₄ solution.[\[8\]](#)
- Nanoparticle Synthesis:
 - Prepare a dilute aqueous solution of HAu¹⁹⁸Cl₄.
 - Heat the solution to boiling under reflux.
 - Rapidly add a solution of sodium citrate while stirring vigorously.[\[1\]](#)[\[8\]](#)
 - The solution will change color, indicating the formation of gold nanoparticles. The final color is typically a ruby red.
- Purification and Characterization: The resulting **Gold-198** nanoparticle suspension can be purified and characterized for size, shape, and radioactivity.

Visualizations

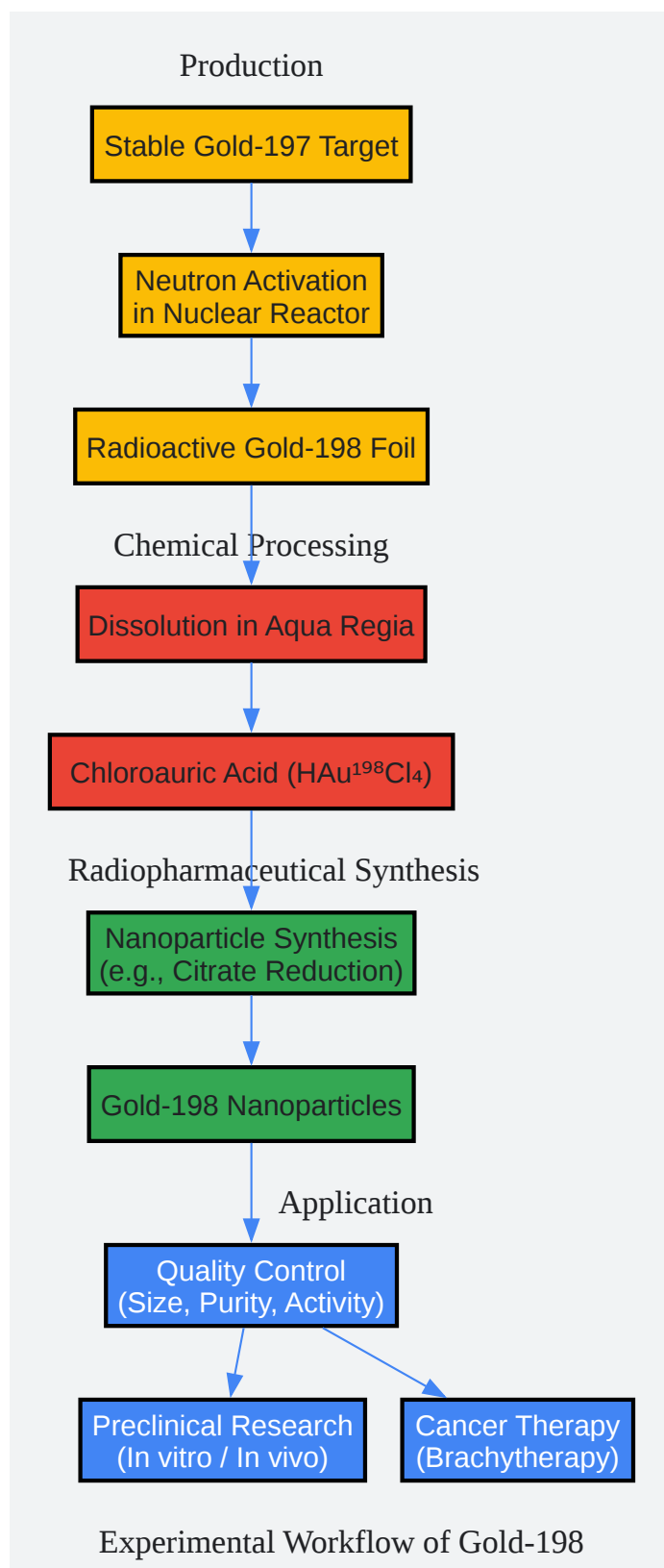
Decay Scheme of Gold-198



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Caption: Simplified decay scheme of **Gold-198** to stable Mercury-198.

Experimental Workflow: From Production to Application



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Caption: Workflow from **Gold-198** production to its application.

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